

Sudan Orange G-d5 material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *Sudan Orange G-d5*

Cat. No.: *B12370718*

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An In-depth Technical Guide on the Material Safety of **Sudan Orange G-d5**

This guide provides a comprehensive overview of the safety data for **Sudan Orange G-d5**, intended for researchers, scientists, and professionals in drug development. The information presented is based on the Material Safety Data Sheet (MSDS) for the parent compound, Sudan Orange G, as the safety and handling protocols are analogous. The primary distinction for the deuterated compound is its molecular weight.

Chemical Identification

Sudan Orange G-d5 is the deuterated form of Sudan Orange G, a synthetic azo dye.

Identifier	Data
Product Name	Sudan Orange G-d5
Synonyms	4-(Phenylazo)resorcinol-d5, C.I. 11920-d5, Solvent Orange 1-d5
CAS Number	Not available (Parent CAS: 2051-85-6) [1] [2]
Molecular Formula	<chem>C12H5D5N2O2</chem> [3] [4]
Molecular Weight	219.25 g/mol [3]
Parent Molecular Formula	<chem>C12H10N2O2</chem>
Parent Molecular Weight	214.22 g/mol

Physical and Chemical Properties

The substance is a solid powder, with limited solubility in water but soluble in certain organic solvents.

Property	Value
Physical State	Powder / Solid
Appearance	Red to Orange powder
Odor	Slight
Melting Point	143 - 146 °C / 289.4 - 294.8 °F
Boiling Point	No information available
Flash Point	No information available
Water Solubility	0.2 g/L (at 20 °C)
Chloroform Solubility	1 mg/mL
pH	No information available

Hazard Identification and Classification

Sudan Orange G is classified as hazardous under the OSHA Hazard Communication Standard. The primary routes of concern are ingestion and contact with skin or eyes.

Hazard Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation

GHS Label Elements:

- Signal Word: Warning
- Hazard Pictograms: GHS07 (Exclamation Mark)

NFPA Ratings:

- Health: 2
- Flammability: 1
- Instability: 0

Experimental and Procedural Protocols

The following protocols are derived from standard safety and handling procedures outlined in the material safety data sheet.

First-Aid Measures

Detailed steps for immediate response to exposure.

- Inhalation: If inhaled, immediately move the person to fresh air. If the individual feels unwell, seek medical attention by calling a doctor or a poison control center.
- Skin Contact: Should the substance come into contact with skin, wash the affected area thoroughly with plenty of soap and water. If skin irritation develops or persists, consult a physician. Contaminated clothing must be removed and laundered before it is reused.
- Eye Contact: In case of eye contact, rinse the eyes cautiously with clean, fresh water for at least 10-15 minutes, holding the eyelids open. If contact lenses are worn, remove them if it is safe to do so and continue rinsing. If eye irritation persists, it is important to consult an ophthalmologist.
- Ingestion: If the substance is swallowed, rinse the mouth with water. Contact a doctor if you begin to feel unwell.

Accidental Release Measures

Methodology for containing and cleaning up a spill.

- Personal Precautions: Ensure adequate ventilation in the affected area. Non-emergency personnel should avoid contact with the skin, eyes, and clothing, and refrain from breathing the dust.
- Environmental Precautions: Prevent the substance from entering drains, surface water, or ground water.
- Containment and Cleaning:
 - Cover drains to contain the spill.
 - Mechanically collect the spilled material (e.g., sweep or shovel) and place it into suitable, labeled containers for disposal.
 - Avoid actions that generate dust.
 - After the material has been collected, ventilate the affected area.

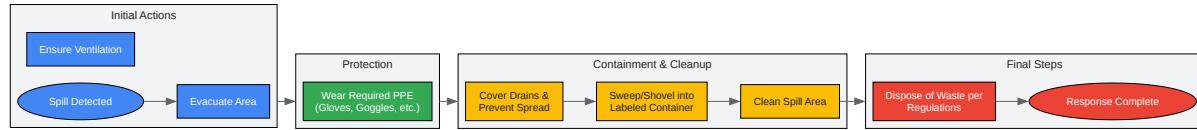
Handling and Storage

Guidelines for safe laboratory use and storage.

- Safe Handling:
 - Wash hands and any exposed skin thoroughly after handling.
 - Avoid breathing dust, fumes, or vapors.
 - Use only in well-ventilated areas or outdoors.
 - Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.
 - Do not eat, drink, or smoke when using this product.
- Storage Conditions:
 - Store in a dry, well-ventilated place.
 - Keep the container tightly closed when not in use.
 - Recommended storage temperature is between 15–25 °C.
 - Incompatible materials include strong oxidizing agents and strong bases.

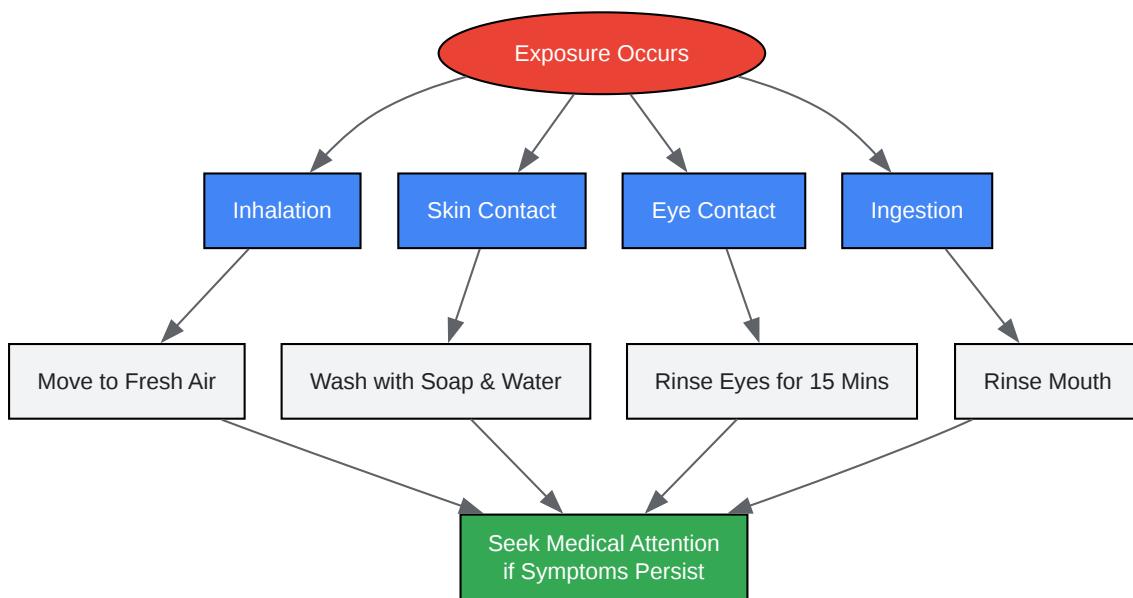
Emergency and Response Workflows

The following diagrams illustrate key procedural workflows for safety and handling.



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Figure 1: Accidental Spill Response Workflow



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Figure 2: First-Aid Exposure Protocol

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